

1-Benzyloxy-3-methyl-2-nitrobenzene molecular weight and formula

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Compound of Interest

Compound Name: *1-Benzyloxy-3-methyl-2-nitrobenzene*

Cat. No.: *B1273338*

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Technical Data Sheet: 1-Benzyloxy-3-methyl-2-nitrobenzene

Audience: Researchers, scientists, and drug development professionals.

This document provides a concise summary of the key physicochemical properties of **1-Benzyloxy-3-methyl-2-nitrobenzene**, a compound of interest in synthetic organic chemistry and drug discovery.

Physicochemical Properties

The molecular formula and molecular weight of **1-Benzyloxy-3-methyl-2-nitrobenzene** have been determined and are presented below. This data is crucial for stoichiometric calculations in reaction planning and for the characterization of synthesized materials.

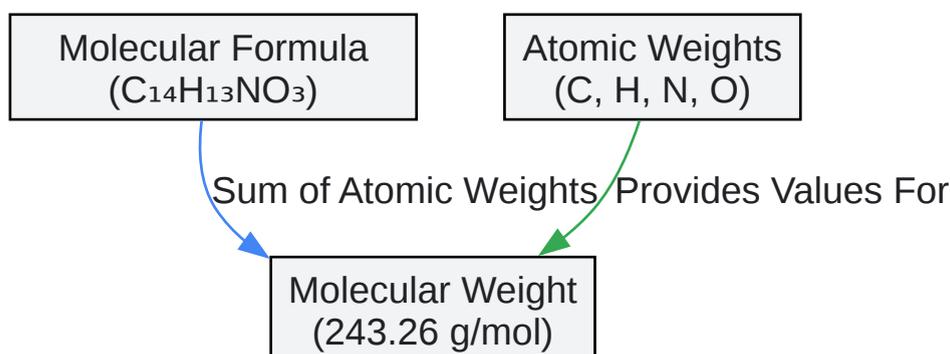
Parameter	Value	References
Molecular Formula	$C_{14}H_{13}NO_3$	[1]
$C_6H_5CH_2OC_6H_3(CH_3)NO_2$	[2][3]	
Molecular Weight	243.26 g/mol	[3][4]
243.261 g·mol ⁻¹	[2]	

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **1-Benzyloxy-3-methyl-2-nitrobenzene** are beyond the scope of this technical data sheet but can be found in the referenced literature. Standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, mass spectrometry, and elemental analysis are typically employed to confirm the structure and purity of the compound.

Logical Relationships

The relationship between the molecular formula and the molecular weight is fundamental in chemistry. The molecular weight is derived from the sum of the atomic weights of all atoms in the molecular formula.



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Caption: Calculation of Molecular Weight.

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References

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- 2. 1-Benzyloxy-3-methyl-2-nitrobenzene | CAS 61535-21-5 | Chemical-Suppliers [chemical-suppliers.eu]
- 3. 1-苄氧基-2-甲基-3-硝基苯 98% | Sigma-Aldrich [sigmaaldrich.com]
- 4. parchem.com [parchem.com]
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